

Technical Guide: Solubility and Stability Studies of 3-Amino-4,5-dimethylbenzenesulfonamide

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Compound of Interest

Compound Name:	3-Amino-4,5-dimethylbenzenesulfonamide
Cat. No.:	B1276072

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Audience: Researchers, scientists, and drug development professionals.

Disclaimer: Extensive literature searches did not yield specific experimental solubility and stability data for "**3-Amino-4,5-dimethylbenzenesulfonamide**." Therefore, this guide provides a comprehensive framework and representative experimental protocols based on general principles for sulfonamide-containing compounds and regulatory guidelines. The data presented in the tables are illustrative placeholders and should be replaced with experimental findings.

Introduction

3-Amino-4,5-dimethylbenzenesulfonamide is a sulfonamide derivative with potential applications in medicinal chemistry and drug discovery. A thorough understanding of its physicochemical properties, particularly solubility and stability, is paramount for its development as a potential drug candidate or a key intermediate. This technical guide outlines the essential studies and methodologies required to characterize the solubility and stability profile of this compound.

Solubility Studies

The solubility of an active pharmaceutical ingredient (API) is a critical determinant of its oral bioavailability and formulation feasibility. This section details the protocols for assessing the solubility of **3-Amino-4,5-dimethylbenzenesulfonamide** in various media.

Predicted Solubility

While experimental determination is the gold standard, computational models can provide initial estimates of a compound's solubility.

Table 1: Predicted Aqueous Solubility of **3-Amino-4,5-dimethylbenzenesulfonamide**

Parameter	Predicted Value	Method/Software
LogS	-2.5 (Poorly Soluble)	ALOGPS
Aqueous Solubility (mg/L)	31.6	ALOGPS

Note: These are computationally predicted values and require experimental verification.

Experimental Solubility Determination

The equilibrium solubility will be determined using the shake-flask method, which is a well-established technique for solubility measurement.

Table 2: Illustrative Solubility Data of **3-Amino-4,5-dimethylbenzenesulfonamide**

Solvent System	Temperature (°C)	Solubility (mg/mL)
Water	25	[Insert Experimental Data]
0.1 N HCl (pH 1.2)	37	[Insert Experimental Data]
Phosphate Buffer (pH 6.8)	37	[Insert Experimental Data]
Phosphate Buffer (pH 7.4)	37	[Insert Experimental Data]
Methanol	25	[Insert Experimental Data]
Ethanol	25	[Insert Experimental Data]
Acetone	25	[Insert Experimental Data]
Dimethyl Sulfoxide (DMSO)	25	[Insert Experimental Data]

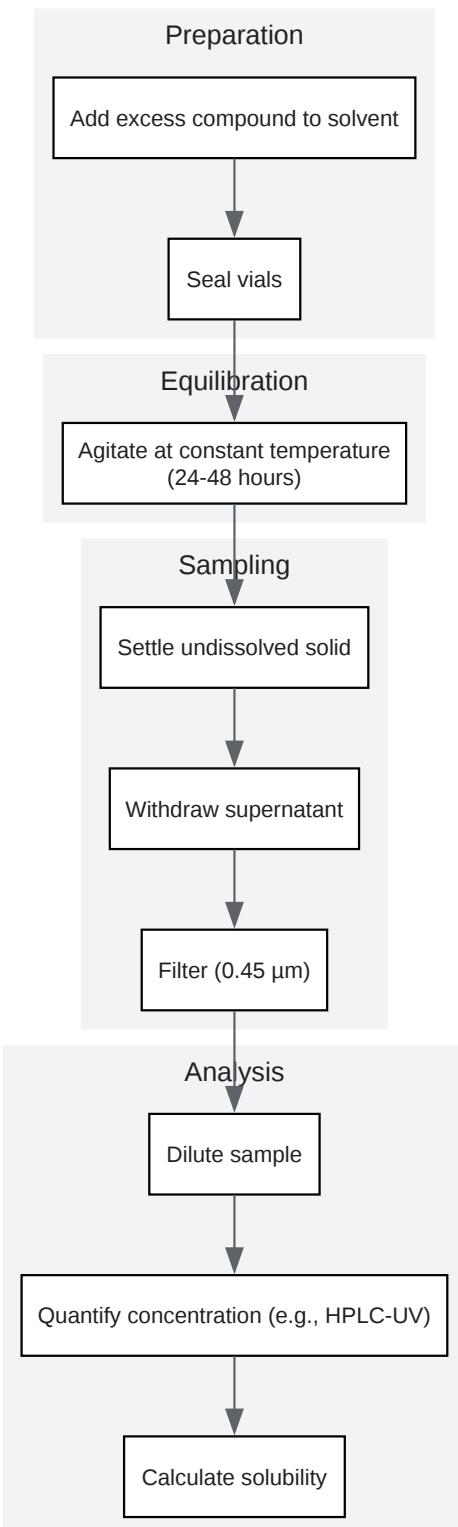
Experimental Protocol: Shake-Flask Solubility Measurement

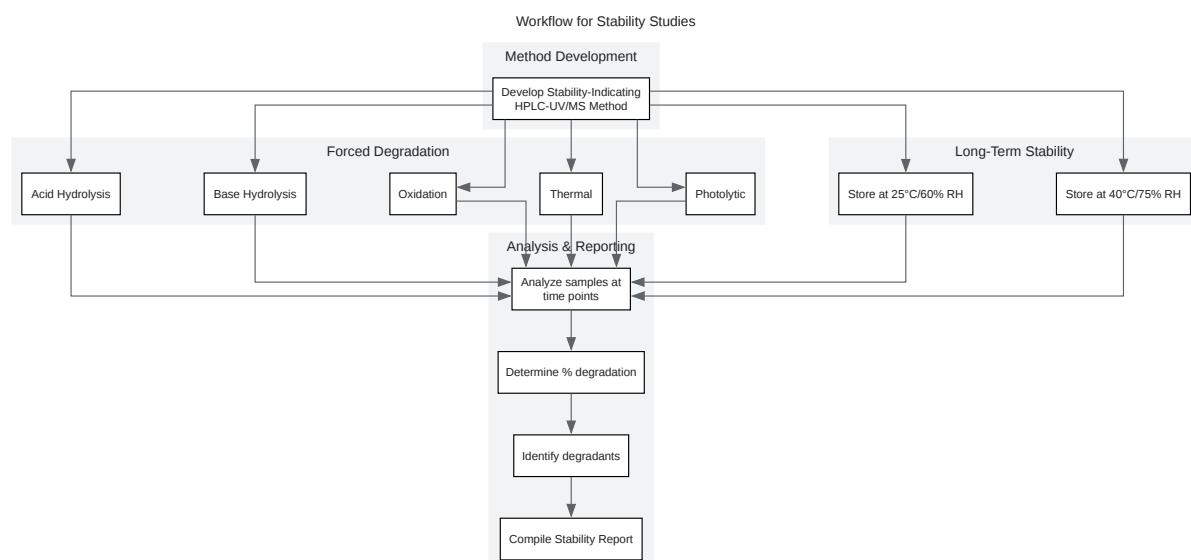
This protocol outlines the steps for determining the equilibrium solubility of **3-Amino-4,5-dimethylbenzenesulfonamide**.

- Preparation of Saturated Solutions:
 - Add an excess amount of **3-Amino-4,5-dimethylbenzenesulfonamide** to a series of vials containing the different solvent systems listed in Table 2.
 - Ensure a solid excess is visible in each vial.
- Equilibration:
 - Seal the vials to prevent solvent evaporation.
 - Place the vials in a constant temperature shaker bath set to the desired temperature (25 °C or 37 °C).
 - Agitate the samples for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- Sample Collection and Preparation:
 - After equilibration, allow the vials to stand undisturbed for at least 2 hours to allow the undissolved solid to settle.
 - Carefully withdraw a known volume of the supernatant using a syringe.
 - Filter the collected supernatant through a 0.45 µm syringe filter to remove any undissolved particles.
- Analysis:
 - Dilute the filtered solution with a suitable mobile phase to a concentration within the calibration range of the analytical method (e.g., HPLC-UV).

- Quantify the concentration of **3-Amino-4,5-dimethylbenzenesulfonamide** in the diluted samples using a validated analytical method.
- Calculation:
 - Calculate the solubility in mg/mL using the measured concentration and the dilution factor.

Workflow for Shake-Flask Solubility Determination



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